

Essential Safety and Operational Guide for Handling JNJ-42153605

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Compound of Interest

Compound Name: JNJ-42153605

Cat. No.: B15620964

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **JNJ-42153605**, ensuring laboratory safety and procedural integrity.

This document provides critical safety and logistical information for the handling of **JNJ-42153605**, a potent and selective positive allosteric modulator of the metabotropic glutamate 2 (mGlu2) receptor.^{[1][2][3]} Adherence to these guidelines is essential for minimizing risks and ensuring a safe laboratory environment.

I. Personal Protective Equipment (PPE)

Given the potent biological activity of **JNJ-42153605**, a comprehensive approach to personal protection is mandatory. The following PPE must be worn at all times when handling the compound, from initial receipt and weighing to final disposal.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1-rated	Protects eyes from splashes or airborne particles of the compound.
Hand Protection	Nitrile Gloves	Chemical-resistant, disposable	Prevents skin contact and absorption. Double-gloving is recommended when handling stock solutions.
Body Protection	Laboratory Coat	Full-length, buttoned	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 Respirator or higher (if handling powder)	NIOSH-approved	Minimizes inhalation of airborne powder. Use in a certified chemical fume hood is the primary engineering control.

II. Hazard Identification and Handling Precautions

While a specific, publicly available Safety Data Sheet (SDS) for **JNJ-42153605** is not readily available, the precautionary measures outlined below are based on best practices for handling novel, potent research compounds.

- Assume Potency: Treat **JNJ-42153605** as a potent pharmacological agent with potential biological effects at low doses.
- Controlled Access: Store the compound in a secure, designated area with restricted access.
- Ventilation: All handling of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.

- **Avoid Contamination:** Use dedicated spatulas, weighing papers, and glassware. Clean all equipment thoroughly after use.
- **Spill Management:** In case of a spill, isolate the area. For small spills of solid material, gently cover with a damp paper towel to avoid raising dust and then clean with an appropriate decontaminating solution. For liquid spills, absorb with an inert material and dispose of as hazardous waste.

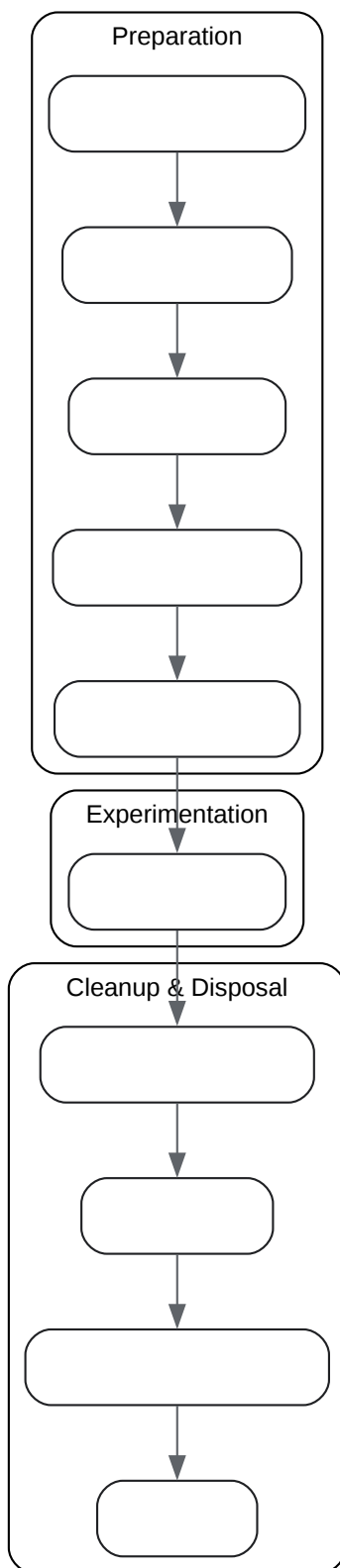
III. Storage and Stability

Proper storage is crucial to maintain the integrity of **JNJ-42153605**.

Condition	Temperature	Duration	Notes
Solid Form	-20°C or -80°C	Up to 2 years	Protect from light and moisture.
Stock Solutions	-20°C or -80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.

IV. Operational Workflow for Handling JNJ-42153605

The following diagram outlines the standard operating procedure for working with **JNJ-42153605**.



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Standard Operating Procedure for **JNJ-42153605** Handling.

V. Disposal Plan

The disposal of **JNJ-42153605** and all contaminated materials must be handled with care to prevent environmental contamination and ensure compliance with institutional and regulatory guidelines.

- Waste Segregation: All waste contaminated with **JNJ-42153605** must be segregated as hazardous chemical waste. This includes:
 - Unused or expired solid compound.
 - Remaining stock solutions and experimental solutions.
 - Contaminated consumables (e.g., pipette tips, weighing papers, gloves, bench paper).
 - The first rinse of any glassware that contained the compound.^[4]
- Waste Containers:
 - Use clearly labeled, leak-proof, and chemically compatible containers for hazardous waste.
 - Solid and liquid waste should be collected in separate, appropriately designated containers.
- Labeling: All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**JNJ-42153605**".
- Collection and Disposal:
 - Follow your institution's Environmental Health and Safety (EHS) procedures for the collection and disposal of chemical waste.
 - Do not dispose of **JNJ-42153605** down the drain or in the regular trash.
- Empty Containers: The original container of the solid compound, once empty, should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste. After rinsing and air-drying in a fume hood, the label should be defaced, and the container can

then be disposed of as non-hazardous glass waste, in accordance with institutional policy.[4]
[5]

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